

Vicatertide Technical Support Center: Addressing Off-Target Effects in Cellular Assays

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Compound of Interest

Compound Name: Vicatertide

Cat. No.: B15139439

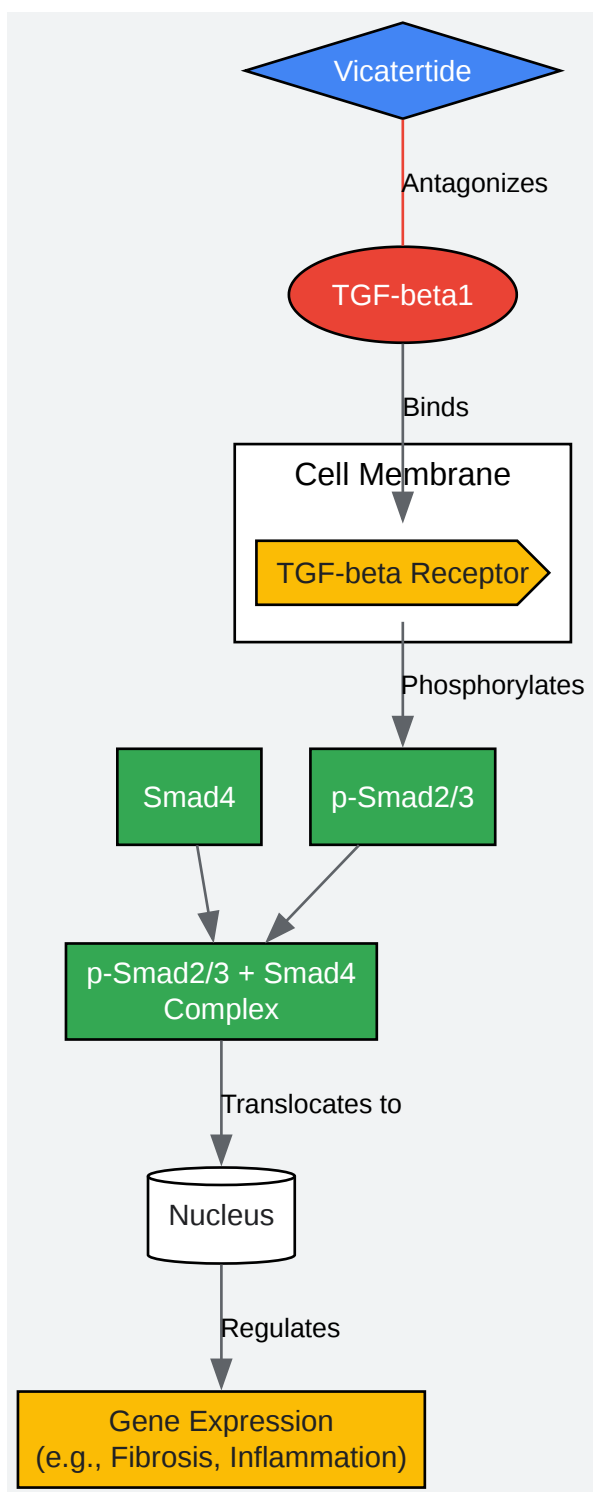
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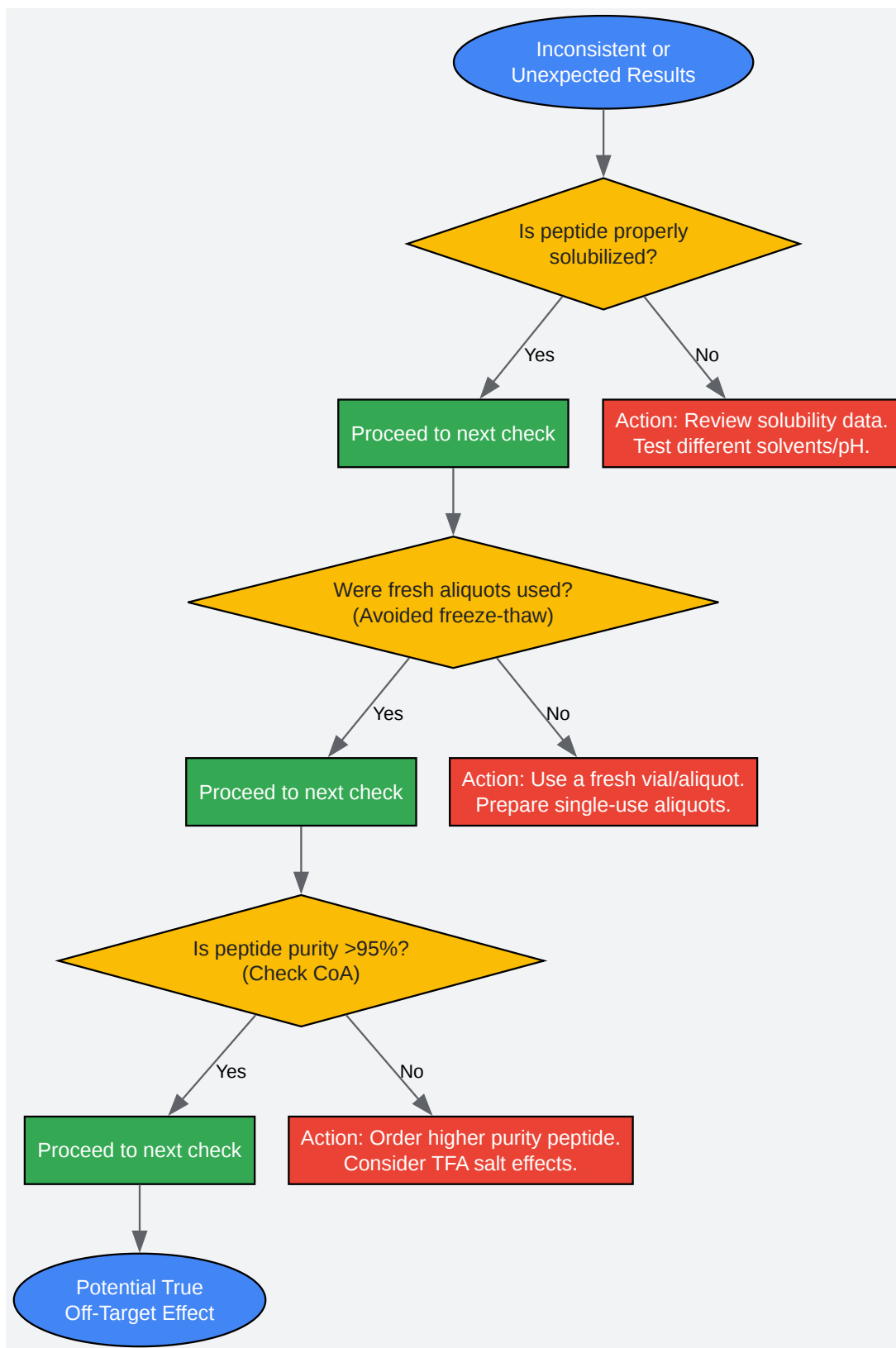
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and FAQs to address potential off-target effects of **Vicatertide** in cellular assays.

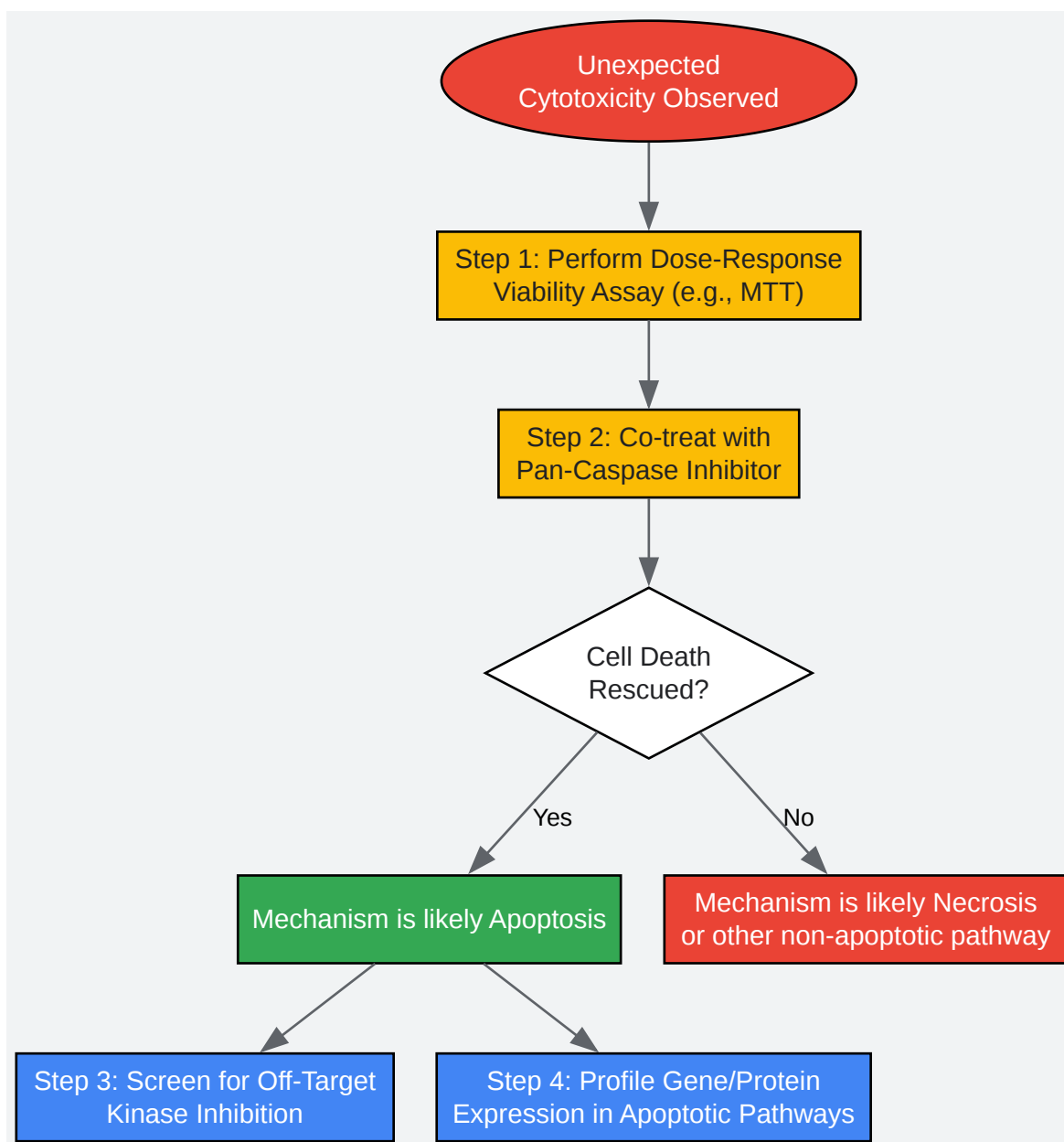
Frequently Asked Questions (FAQs)

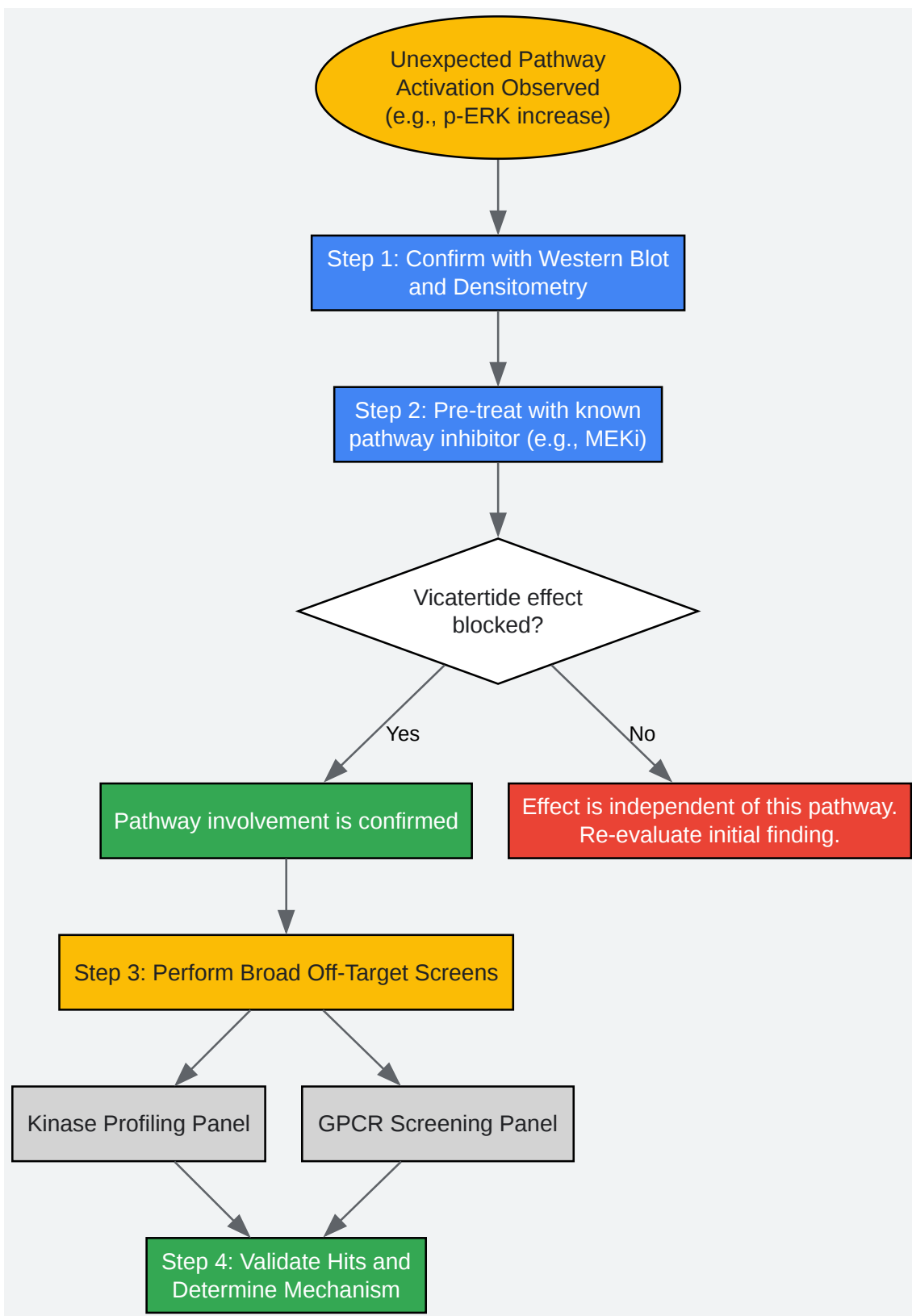
Q1: What is **Vicatertide** and its intended on-target mechanism of action?

Vicatertide, also known as SB-01, is a synthetic 7-amino acid peptide designed as an inhibitor of Transforming Growth Factor-beta 1 (TGF- β 1).^{[1][2]} Its primary mechanism of action is to bind to and antagonize the activity of TGF- β 1.^{[3][4]} TGF- β 1 is a cytokine that, in many disease states, is present in high concentrations and can lead to inflammation, fibrosis, and excessive cell proliferation.^{[3][5]} By modulating TGF- β 1 concentration, **Vicatertide** aims to mitigate these negative downstream effects.^{[3][4]} The canonical TGF- β 1 signaling pathway involves the binding of TGF- β 1 to its receptor, leading to the phosphorylation of Smad proteins, which then translocate to the nucleus to regulate gene expression.









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